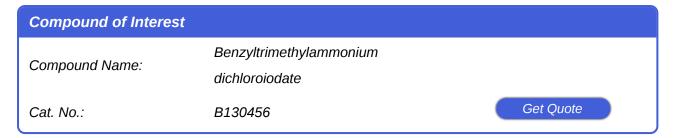


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In-depth Technical Guide: Benzyltrimethylammonium Dichloroiodate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the molecular weight of **Benzyltrimethylammonium Dichloroiodate**, a compound of interest in various chemical and pharmaceutical applications.

Molecular Weight and Composition

Benzyltrimethylammonium dichloroiodate is a quaternary ammonium salt.[1] Its molecular formula is C10H16Cl2IN.[2][3] The molecular weight of this compound is 348.05 g/mol .[3][4][5]

The elemental composition and contribution to the overall molecular weight are detailed in the table below.



Element	Symbol	Atomic Mass (g/mol)	Count	Total Mass (g/mol)
Carbon	С	12.01	10	120.10
Hydrogen	Н	1.008	16	16.128
Chlorine	Cl	35.45	2	70.90
lodine	I	126.90	1	126.90
Nitrogen	N	14.01	1	14.01
Total	348.038			

Note: The slight difference between the calculated total mass and the reported molecular weight of 348.05 g/mol is due to rounding of atomic masses.

Experimental Protocols and Visualization

The determination of a compound's molecular weight is a fundamental calculation based on its chemical formula and the atomic masses of its constituent elements. As such, detailed experimental protocols for its determination are not typically presented in the same manner as for biological or chemical processes.

Similarly, signaling pathways and experimental workflows are not applicable to the description of a single, well-defined chemical compound like **Benzyltrimethylammonium Dichloroiodate**. These visualizations are used to represent complex biological or chemical interactions, which are not relevant to the intrinsic property of molecular weight.

Therefore, the creation of Graphviz diagrams for signaling pathways, experimental workflows, or logical relationships is not pertinent to the scope of this technical guide on the molecular weight of **Benzyltrimethylammonium Dichloroiodate**.

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